

# The Impact of Sulfur Doping on FeSe Superconductivity: A Comparative Guide

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## Compound of Interest

Compound Name: Iron selenide

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An in-depth analysis of how isovalent sulfur substitution influences the superconducting and nematic properties of **iron selenide** (FeSe), supported by experimental data and detailed methodologies.

The isovalent substitution of selenium with sulfur in the iron-based superconductor FeSe has emerged as a critical tuning parameter for manipulating its electronic properties, offering a pathway to probe the intricate relationship between nematicity and superconductivity. This guide provides a comparative overview of the effects of sulfur doping on the critical temperature ( $T_c$ ), nematic transition temperature ( $T_s$ ), and the electronic structure of FeSe, drawing upon key experimental findings to offer a comprehensive resource for researchers in condensed matter physics and materials science.

## Unraveling the Interplay: Superconductivity and Nematicity

In bulk FeSe, superconductivity emerges at approximately 8 K from a nematic phase, a state characterized by a spontaneous breaking of rotational symmetry without long-range magnetic order, which sets in at around 90 K.<sup>[1][2]</sup> Sulfur doping, which introduces chemical pressure by replacing the larger selenium atoms with smaller sulfur atoms, systematically alters this landscape.

Experimental evidence consistently demonstrates that increasing the sulfur content ( $x$ ) in  $\text{FeSe}_{1-x}\text{S}_x$  leads to a suppression of the nematic transition temperature.<sup>[3][4]</sup> Concurrently, the

superconducting transition temperature exhibits a non-monotonic, dome-shaped dependence on the sulfur concentration.[3][4] This behavior suggests a complex interplay where the suppression of the nematic phase initially enhances superconductivity, followed by a decrease in  $T_c$  at higher doping levels.[3] A nematic quantum critical point, where the nematic order is completely suppressed, is suggested to exist around a sulfur concentration of  $x \approx 0.17$ . [3]

## Comparative Analysis of Superconducting Properties

The following table summarizes the evolution of the critical temperature ( $T_c$ ) and nematic transition temperature ( $T_s$ ) as a function of sulfur doping ( $x$ ) in  $\text{FeSe}_{1-x}\text{S}_x$  single crystals synthesized via a hydrothermal method.

Sulfur Content (x)	$T_c$ (K) - Resistivity	$T_c$ (K) - Magnetization	$T_s$ (K)
0	8.6	8.2	90
0.05	9.5	9.0	78
0.11	10.5	10.0	65
0.17	10.2	9.8	~50
0.22	9.5	9.1	-
0.29	8.5	8.0	-
0.45	4.5	4.0	-
1.00	5.0	4.5	-

Data sourced from resistivity and magnetization measurements on hydrothermally grown single crystals.[4]

Furthermore, the application of external hydrostatic pressure on sulfur-doped FeSe reveals a significant enhancement of superconductivity. For instance, in  $\text{FeSe}_{0.8}\text{S}_{0.2}$ , the onset  $T_c$  can be elevated to as high as 36.3 K under a pressure of 6 GPa, indicating a strong correlation between the crystal structure, specifically the anion height, and the superconducting properties. [5]

## Evolution of Electronic Structure with Sulfur Doping

Angle-Resolved Photoemission Spectroscopy (ARPES) studies and first-principles calculations provide insights into the electronic origins of the observed phenomena. The substitution of sulfur for selenium modifies the electronic band structure and the Fermi surface of FeSe. [6][7] First-principles calculations indicate that sulfur doping leads to distinct changes in the density of states at the Fermi level, which can be directly linked to the observed superconducting properties. [7][8] Specifically, an increase in the total density of states at the Fermi level is observed with a 12.5% sulfur doping, which is consistent with an enhancement of superconductivity. [7][8]

## Experimental Methodologies

A detailed understanding of the experimental protocols is crucial for the interpretation and reproduction of the presented data.

### Single Crystal Synthesis

Hydrothermal Method: High-quality single crystals of  $\text{FeSe}_{1-x}\text{S}_x$  covering the entire doping range ( $0 \leq x \leq 1$ ) can be synthesized using a hydrothermal technique. [4]

- **Precursors:** High-purity iron (Fe) powder, selenium (Se) powder, and sulfur (S) powder are used as starting materials.
- **Solvent:** A solution of potassium hydroxide (KOH) or sodium hydroxide (NaOH) acts as the mineralizer.
- **Reaction Vessel:** The precursors and the solvent are sealed in a silver or Teflon-lined stainless-steel autoclave.

- **Reaction Conditions:** The autoclave is heated to a specific temperature (e.g., 200-300 °C) and maintained for several days.
- **Cooling:** The autoclave is then slowly cooled to room temperature, allowing for the formation of single crystals.
- **Washing:** The resulting crystals are washed with deionized water and ethanol to remove any residual solvent.

**Molten Halide Flux Growth:** This technique is employed for growing mm-sized plate-like single crystals, particularly for lower sulfur concentrations.<sup>[1][9]</sup>

- **Precursors:** A pre-synthesized powder of  $\text{FeSe}_{1-x}\text{S}_x$  is used as the feed material.
- **Flux:** A eutectic mixture of metal chlorides such as  $\text{AlCl}_3/\text{KCl}$  or  $\text{AlCl}_3/\text{KCl}/\text{NaCl}$  serves as the molten flux.<sup>[9]</sup>
- **"Ampoule in Ampoule" Technique:** To achieve a wide range of sulfur substitution, an innovative "ampoule in ampoule" design can be utilized.<sup>[9]</sup> The feed material and the flux are sealed in a quartz ampoule, which is then placed inside a larger, evacuated quartz ampoule.
- **Temperature Gradient:** The sealed ampoules are subjected to a permanent temperature gradient in a furnace, with the synthesis temperature carefully controlled (not exceeding 457 °C for  $\text{FeSe}$ ).<sup>[9]</sup>
- **Crystal Growth:** Over a period of several weeks, single crystals grow from the molten flux.
- **Extraction:** The crystals are mechanically extracted from the solidified flux.

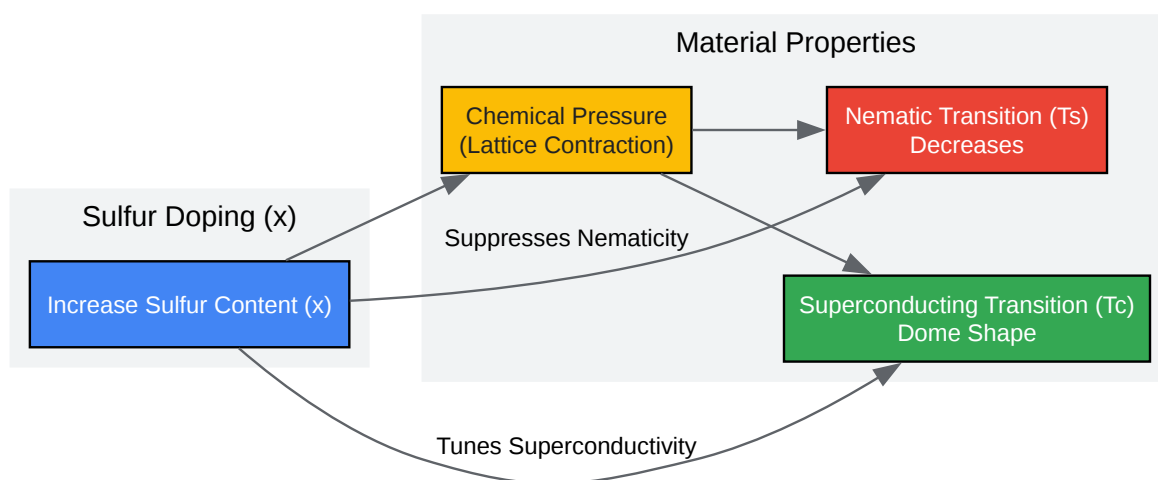
## Characterization Techniques

- **X-ray Diffraction (XRD):** Used to determine the crystal structure, lattice parameters, and phase purity of the synthesized samples.
- **Energy-Dispersive X-ray Spectroscopy (EDS):** Employed to determine the actual elemental composition (Fe, Se, S) of the crystals.

- **Resistivity and Magnetization Measurements:** These are standard techniques to determine the superconducting transition temperature ( $T_c$ ) and the nematic transition temperature ( $T_s$ ).  $T_c$  is identified by the sharp drop in resistivity to zero and the onset of a diamagnetic signal in magnetization measurements.  $T_s$  is identified by a distinct anomaly in the temperature-dependent resistivity.
- **Angle-Resolved Photoemission Spectroscopy (ARPES):** A powerful technique to directly probe the electronic band structure and Fermi surface of materials, revealing how they are modified by sulfur doping.[6]

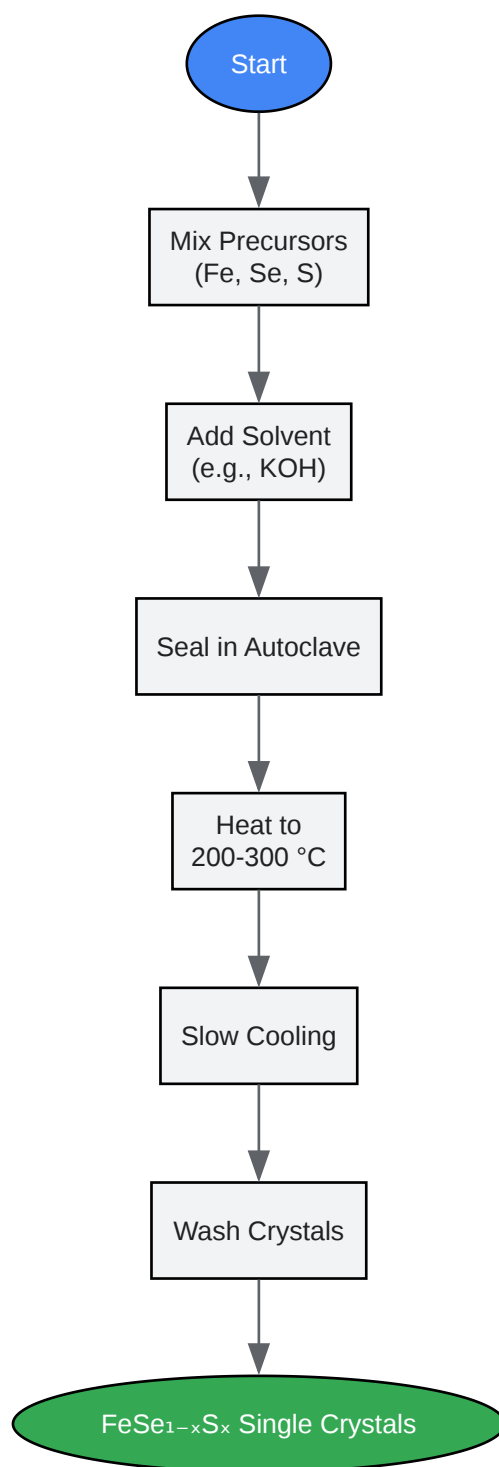
## Visualizing the Doping Effects

The following diagrams illustrate the key relationships and workflows discussed in this guide.



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Caption: Relationship between sulfur doping and key material properties in  $\text{FeSe}_{1-x}\text{S}_x$ .



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Caption: Workflow for the hydrothermal synthesis of FeSe<sub>1-x</sub>S<sub>x</sub> single crystals.

## Concluding Remarks

The systematic investigation of sulfur-doped FeSe has provided invaluable insights into the physics of iron-based superconductors. The observed suppression of nematicity and the dome-shaped evolution of superconductivity highlight a competitive yet intertwined relationship between these two electronic orders. The ability to synthesize high-quality single crystals across the full substitution range opens up avenues for further detailed studies, such as high-pressure experiments and advanced spectroscopic techniques, to fully elucidate the pairing mechanism in this fascinating class of materials. The data and methodologies presented in this guide serve as a foundational reference for researchers aiming to build upon our current understanding of FeSe-based superconductors.

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